

In-Depth Technical Guide: 2-Methylnon-2-en-4-one

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Compound of Interest

Compound Name: 2-Methylnon-2-en-4-one

Cat. No.: B15075580

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Abstract

This technical guide provides a comprehensive overview of **2-Methylnon-2-en-4-one**, a specific α,β -unsaturated ketone. While detailed experimental protocols for its synthesis and specific biological activity data are not extensively available in the public domain, this document consolidates the known chemical and physical properties of the compound. Furthermore, it presents a generalized experimental framework for the synthesis of α,β -unsaturated ketones via aldol condensation and standard analytical techniques for their characterization, which can be adapted for **2-Methylnon-2-en-4-one**. The guide also explores the broader context of the biological significance of α,β -unsaturated ketones in drug discovery and the bioactivity of flavor and fragrance compounds, a class to which **2-Methylnon-2-en-4-one** belongs.

Chemical Identification and Properties

2-Methylnon-2-en-4-one is an organic compound classified as an α,β -unsaturated ketone.

CAS Number: 2903-23-3[1]

Synonyms

The following are known synonyms for **2-Methylnon-2-en-4-one**:

- 2-METHYL-2-NONEN-4-ONE[1]

- 2-Nonen-4-one, 2-methyl-[1]
- EINECS 220-800-5[1]
- SCHEMBL454224[1]
- DTXSID70183273[1]

Chemical and Physical Properties

A summary of the key quantitative data for **2-Methylnon-2-en-4-one** is presented in the table below. These properties are primarily sourced from computational chemistry databases and require experimental verification for definitive values.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O	PubChem
Molecular Weight	154.25 g/mol	PubChem[1]
Appearance	Not available	-
Boiling Point	Not available	-
Melting Point	Not available	-
Density	Not available	-
Solubility	Not available	-
Kovats Retention Index	1215 (Semi-standard non-polar)	PubChem[1]

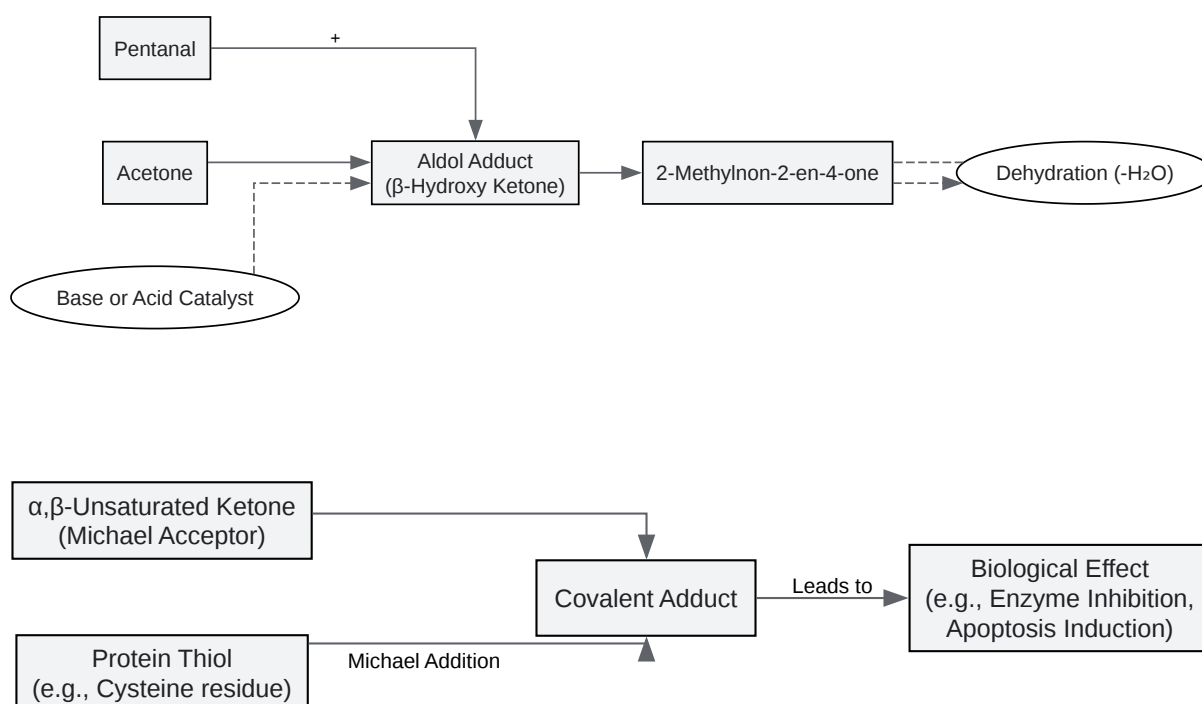
Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Methylnon-2-en-4-one** is not readily available in published literature, a general and widely applicable method for the synthesis of α,β -unsaturated ketones is the Aldol Condensation.

General Synthesis Protocol: Aldol Condensation

The synthesis of α,β -unsaturated ketones can be achieved through a base- or acid-catalyzed aldol condensation reaction between a ketone and an aldehyde, followed by dehydration. For the synthesis of **2-Methylnon-2-en-4-one**, a plausible route would involve the reaction of a pentanal derivative with acetone or a related ketone.

Reaction Scheme:



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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

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